

# Safety and Handling Precautions for 2-Fluorobenzamide: A Technical Guide

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## Compound of Interest

Compound Name: 2-Fluorobenzamide

Cat. No.: B1203369

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **2-Fluorobenzamide**. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the necessary safety measures. This document is intended for professionals in research, development, and manufacturing who may handle this compound.

## Hazard Identification and Classification

**2-Fluorobenzamide** is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.<sup>[1][2]</sup> It is crucial to handle this compound with appropriate personal protective equipment and in a well-ventilated area.

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[2]</sup>
- H319: Causes serious eye irritation.<sup>[2]</sup>
- H335: May cause respiratory irritation.<sup>[2]</sup>

Signal Word: Warning<sup>[2]</sup>

Pictogram:<sup>[2]</sup>

- Irritant

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Fluorobenzamide** is essential for its safe handling and storage.

Property	Value	Source
Appearance	White solid / White to Almost white powder to crystal	[1]
Molecular Formula	C7H6FNO	
Molecular Weight	139.13 g/mol	
CAS Number	445-28-3	[1]
Melting Point	116.0 to 119.0 °C	
Vapor Pressure	0.00109 mmHg	[3]
Flash Point	Not applicable	[1]
Autoignition Temperature	Not applicable	[1]

## Toxicological Information

The toxicological properties of **2-Fluorobenzamide** have not been fully investigated.[1]

Therefore, it should be handled with caution, assuming it may have other unknown hazardous effects.

Toxicity Data	Value	Source
LD50 (Oral)	Not available	[1]
LD50 (Dermal)	Not available	[1]
LC50 (Inhalation)	Not available	[1]
Skin Corrosion/Irritation	Causes skin irritation	[2]
Serious Eye Damage/Irritation	Causes serious eye irritation	[2]
Respiratory or Skin Sensitization	No information available	
Germ Cell Mutagenicity	No information available	
Carcinogenicity	No information available	
Reproductive Toxicity	No information available	
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	[2]
Specific Target Organ Toxicity (Repeated Exposure)	No information available	
Aspiration Hazard	No information available	

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-Fluorobenzamide** are not publicly available. Standard methodologies, such as those outlined by the OECD Guidelines for the Testing of Chemicals, would be appropriate for evaluating the toxicological profile of this compound. These would include studies for acute toxicity (oral, dermal, inhalation), skin and eye irritation, and mutagenicity.

## Safe Handling and Storage

### Handling

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.[1]
- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.
- Dust Formation: Avoid creating dust.[4]

## Storage

- Container: Keep the container tightly closed.[1]
- Conditions: Store in a cool, dry, and well-ventilated area.[1]
- Incompatible Materials: Keep away from strong oxidizing agents.

## Emergency Procedures

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[1]
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[1]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

- Hazardous Combustion Products: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[1\]](#)

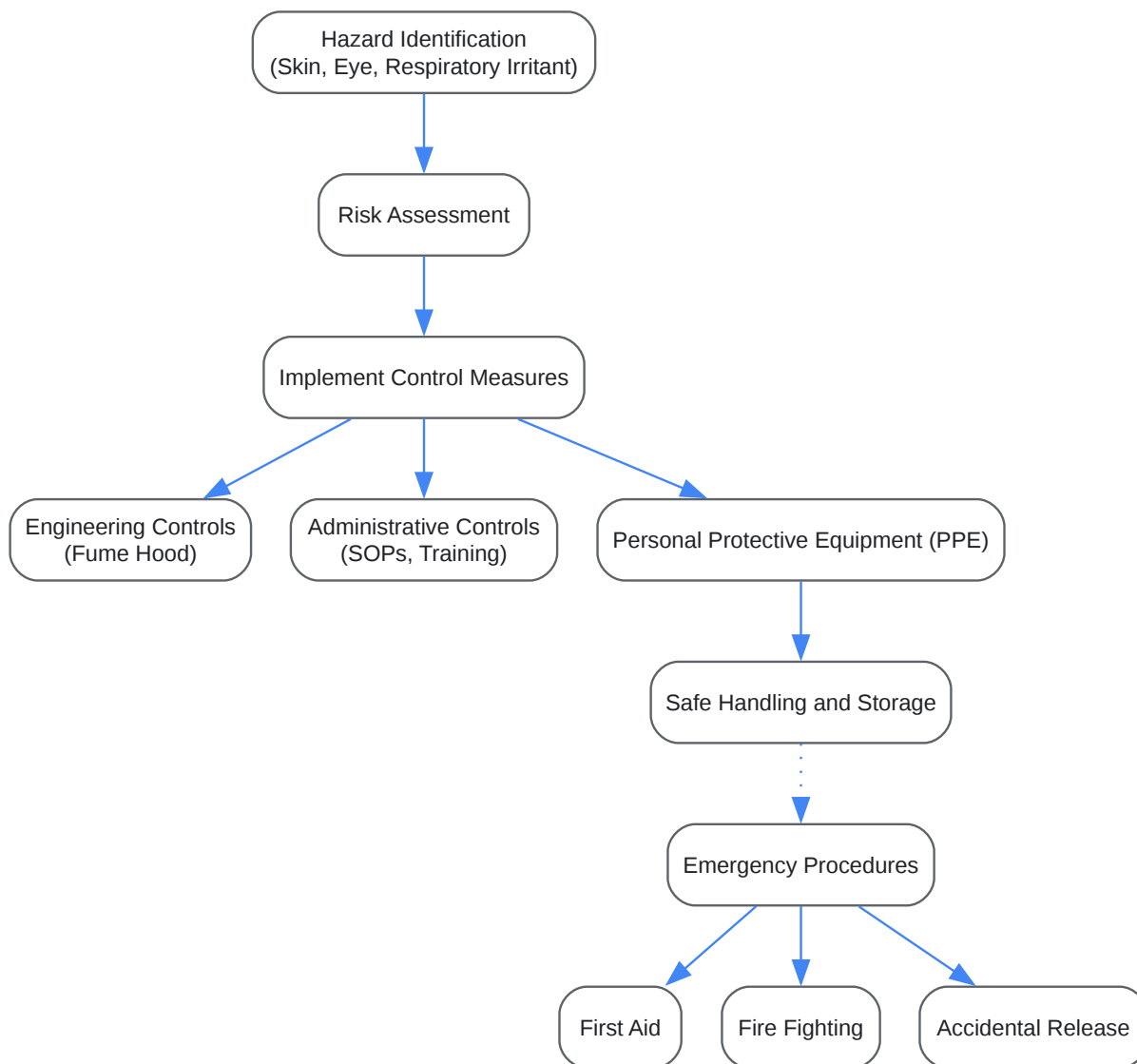
## Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 5.1.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up the material and place it into a suitable disposal container. Avoid generating dust. Provide ventilation.[\[1\]](#)

## Visualizations

### Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Fluorobenzamide**, from hazard assessment to emergency response.

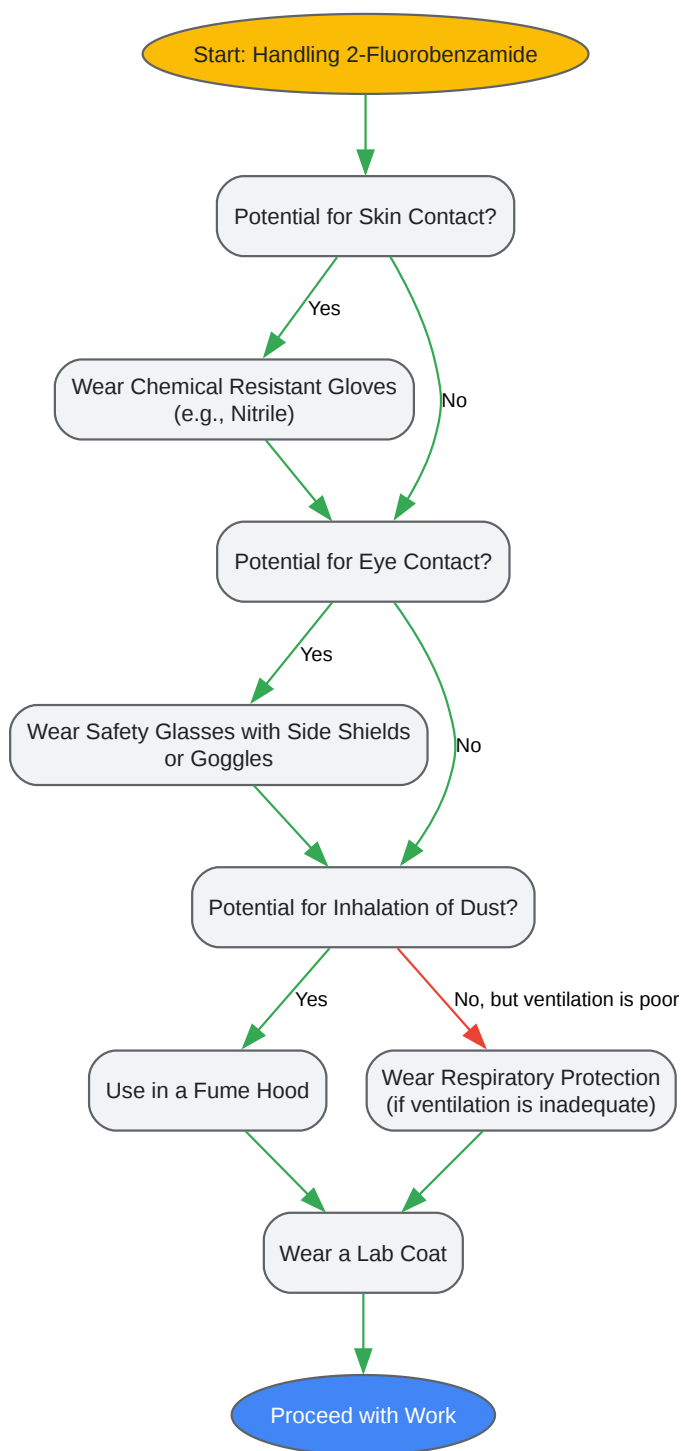


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Caption: Logical workflow for safe handling of **2-Fluorobenzamide**.

## Personal Protective Equipment (PPE) Selection

This diagram outlines the decision-making process for selecting the appropriate PPE when working with **2-Fluorobenzamide**.



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Caption: Decision tree for selecting appropriate PPE.

Disclaimer: This document is intended as a guide and is not a substitute for a formal risk assessment. Always refer to the most current Safety Data Sheet (SDS) provided by the

supplier before handling this chemical. All users should be properly trained in the safe handling of hazardous materials.

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## References

- 1. 2-Fluorobenzamide | C<sub>7</sub>H<sub>6</sub>FNO | CID 67964 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Fluorobenzamide CAS#: 445-28-3 [amp.chemicalbook.com]
- 3. Acute and 28-day repeated dose toxicity evaluations of 2-hydroxybenzylamine acetate in mice and rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 2-Chloro-4,5-difluorobenzamide | 296274-32-3 | Benchchem [benchchem.com]
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